

# Safety and Handling of 4-(Methylsulfonyl)benzonitrile: A Technical Guide

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## Compound of Interest

Compound Name: 4-(Methylsulfonyl)benzonitrile

Cat. No.: B1297823

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This guide provides a comprehensive overview of the safety and handling precautions for **4-(Methylsulfonyl)benzonitrile**, a versatile organic compound utilized in pharmaceutical synthesis, agrochemical production, and various industrial applications.<sup>[1][2]</sup> Due to its widespread use, a thorough understanding of its toxicological profile and proper handling procedures is crucial for ensuring occupational safety.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-(Methylsulfonyl)benzonitrile** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

| Property          | Value                                | Reference |
|-------------------|--------------------------------------|-----------|
| Molecular Formula | C8H7NO2S                             | [3][4]    |
| Molecular Weight  | 181.21 g/mol                         | [3][4]    |
| CAS Number        | 22821-76-7                           | [3][4]    |
| Appearance        | White to off-white crystalline solid | [4]       |
| Melting Point     | 137-142 °C                           | [5]       |
| Boiling Point     | 385.8 ± 34.0 °C (Predicted)          | [5]       |
| Density           | 1.32 g/cm <sup>3</sup>               | [6]       |
| Flash Point       | 187.1 °C                             | [6]       |
| Vapor Pressure    | 3.7E-06 mmHg at 25°C                 | [6]       |

## Hazard Identification and Classification

**4-(Methylsulfonyl)benzonitrile** is classified as a hazardous substance. The Globally Harmonized System (GHS) classification and associated hazard statements are summarized in Table 2.

| Hazard Classification   | GHS Pictogram | Signal Word | Hazard Statements                          |
|---|---------------|-------------|--|
| Acute Toxicity, Oral (Category 4)   | GHS07         | Warning     | H302: Harmful if swallowed.[4]             |
| Skin Irritation (Category 2)  | GHS07         | Warning     | H315: Causes skin irritation.[6]           |
| Eye Irritation (Category 2A)  | GHS07         | Warning     | H319: Causes serious eye irritation.[6]    |
| Specific target organ toxicity — Single exposure (Category 3), Respiratory system | GHS07         | Warning     | H335: May cause respiratory irritation.[6] |

## Toxicological Information

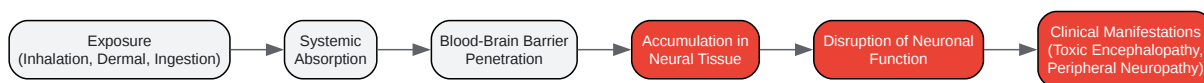
While comprehensive toxicological data for **4-(Methylsulfonyl)benzonitrile** is not readily available in public literature, a documented case of occupational poisoning highlights its potential for significant human toxicity.

A case report detailed severe toxic encephalopathy and peripheral neuropathy in an individual with occupational exposure.[1] The patient presented with neurological symptoms, and blood analysis revealed the presence of **4-(Methylsulfonyl)benzonitrile**. [1] This case suggests that the compound is lipophilic, enabling it to cross the blood-brain barrier and accumulate in brain tissue, leading to neurotoxic effects.[1]

Due to the lack of specific LD50 and LC50 data, caution is strongly advised when handling this compound. The primary routes of exposure are inhalation, ingestion, and skin contact.

## Potential Toxicity Pathway

Based on the observed neurotoxicity, a possible logical pathway of toxicity is outlined below. It is important to note that this is a generalized representation and the precise molecular mechanisms require further investigation.



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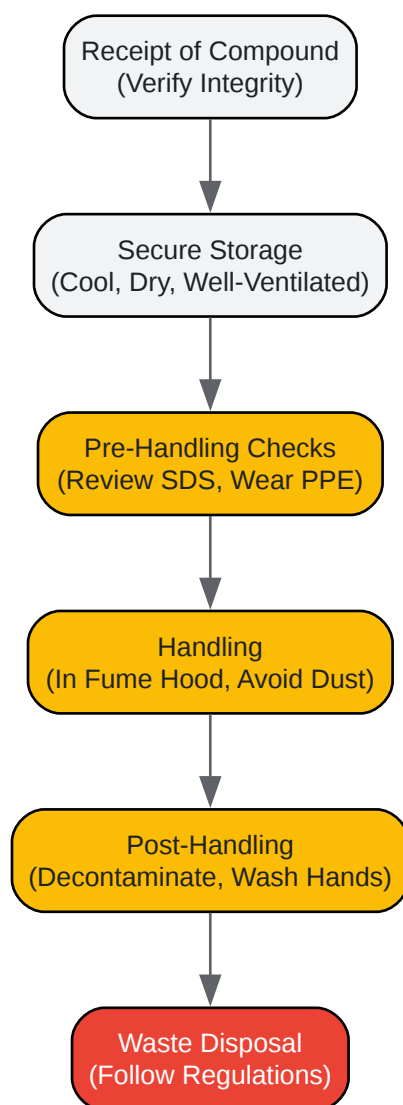
Figure 1: Postulated logical pathway for the neurotoxicity of **4-(Methylsulfonyl)benzonitrile**.

## Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling **4-(Methylsulfonyl)benzonitrile**.

## Safe Handling Workflow

The following workflow outlines the key stages for the safe handling of this compound from receipt to disposal.



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